

Thermo Scientific 3-Chloro-n,2-dimethylaniline product information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-n,2-dimethylaniline

Cat. No.: B1602208

[Get Quote](#)

An In-Depth Technical Guide to Thermo Scientific **3-Chloro-n,2-dimethylaniline** for Advanced Synthesis

Introduction

In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science research, the selection of starting materials and intermediates is a critical determinant of experimental success. Substituted anilines are a cornerstone of this chemical toolbox, offering a versatile scaffold for constructing complex molecular architectures. Among these, **3-Chloro-n,2-dimethylaniline** stands out as a valuable building block. Its specific substitution pattern—a chlorine atom, a ring-bound methyl group, and an N-methylated amine—provides a unique combination of steric and electronic properties that researchers can leverage for targeted molecular design.

This guide provides an in-depth technical overview of **3-Chloro-n,2-dimethylaniline**, supplied by Thermo Scientific, a brand known for providing rigorously tested chemicals for research and development.^{[1][2][3]} We will explore its chemical properties, applications in drug discovery, quality control methodologies, and essential safety protocols, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Chemical Identity and Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its effective application in synthesis. **3-Chloro-n,2-dimethylaniline** is a distinct molecule that

should not be confused with its isomers, such as 3-Chloro-2-methylaniline or 3-Chloro-N,N-dimethylaniline, as each possesses different reactivity profiles.

Key Chemical Data

The essential identifiers and computed physical properties for **3-Chloro-n,2-dimethylaniline** are summarized below.

Property	Value	Source
CAS Number	41456-52-4	[4] [5]
Molecular Formula	C ₈ H ₁₀ ClN	[4] [5]
Molecular Weight	155.62 g/mol	[4]
IUPAC Name	3-chloro-N,2-dimethylaniline	[4]
Synonyms	3-Chloro-2,N-dimethylaniline	[4]
Canonical SMILES	CC1=C(C=CC=C1Cl)NC	[4] [5]
InChI Key	XAEPSTFCZJTYLE-UHFFFAOYSA-N	[4]
Topological Polar Surface Area	12 Å ²	[4]
Monoisotopic Mass	155.0501770 Da	[4]

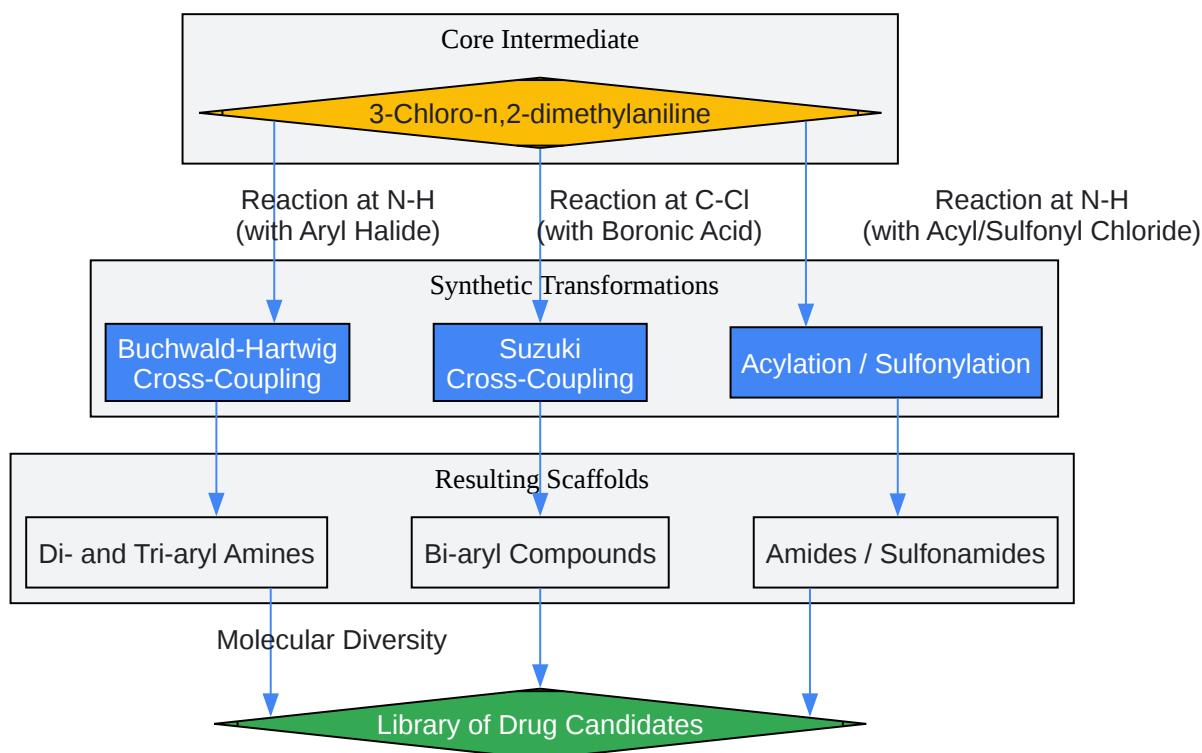
The Role in Synthetic Chemistry and Drug Discovery

The utility of **3-Chloro-n,2-dimethylaniline** as a synthetic intermediate stems from the strategic placement of its functional groups. These groups serve as handles for a variety of chemical transformations, making it a valuable precursor for generating libraries of diverse compounds in the hit-to-lead and lead optimization phases of drug discovery.[\[6\]](#)

- The Secondary Amine (-NHCH₃): This functional group is a prime site for nucleophilic substitution, acylation, and modern cross-coupling reactions (e.g., Buchwald-Hartwig amination), allowing for the introduction of complex molecular fragments.

- The Chlorine Atom (-Cl): As a halogen, it activates the aromatic ring for certain reactions and serves as an excellent leaving group in palladium-catalyzed cross-coupling reactions like Suzuki, Heck, and Sonogashira couplings. This enables the formation of new carbon-carbon or carbon-heteroatom bonds.
- The Methyl Groups (-CH₃): The methyl groups at the C2 and N-positions provide steric bulk, which can influence the regioselectivity of reactions and modulate the final conformation of the target molecule. This is often crucial for optimizing a compound's binding affinity to a biological target.

The interplay of these features allows for the systematic modification of a lead compound to improve its potency, selectivity, and pharmacokinetic properties (ADME).



[Click to download full resolution via product page](#)

Synthetic utility of **3-Chloro-n,2-dimethylaniline**.

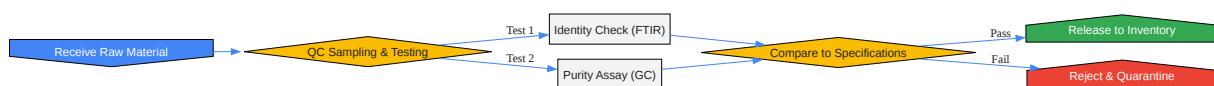
Quality Control and Analytical Methodology

In research and drug development, the purity and identity of starting materials are paramount for ensuring the reproducibility and validity of experimental outcomes.^[7] Impurities can lead to unintended side reactions, lower yields, and the generation of difficult-to-remove byproducts. Thermo Scientific provides products with specified purity levels, often verified by methods such as Gas Chromatography (GC) and Fourier-Transform Infrared Spectroscopy (FTIR).^{[8][9]}

Standard Analytical Protocols

- Purity Determination by Gas Chromatography (GC):
 - Objective: To quantify the purity of the material and identify any volatile impurities.
 - Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A non-polar capillary column (e.g., DB-5 or equivalent) is typically suitable for separating aniline derivatives.
 - Sample Preparation: Prepare a dilute solution of the sample in a high-purity solvent like dichloromethane or ethyl acetate.
 - Method: An appropriate temperature program is developed, starting at a low temperature and ramping up to a higher temperature to ensure the elution of all components.
 - Quantification: Purity is typically reported as area percent from the resulting chromatogram. For a more rigorous analysis, a quantitative method using an internal or external standard should be employed, following principles outlined in methodologies like EPA Method 8131.^[10]
- Identity Confirmation by FTIR:
 - Objective: To confirm the molecular structure by identifying characteristic functional group vibrations.

- Method: A small amount of the neat liquid sample is placed between two salt plates (NaCl or KBr) or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Expected Peaks: The resulting spectrum should show characteristic peaks for N-H stretching, C-N stretching, aromatic C-H and C=C stretching, and C-Cl stretching, conforming to the known spectrum of the compound.[8]



[Click to download full resolution via product page](#)

A typical Quality Control (QC) workflow.

Synthesis and Manufacturing Insights

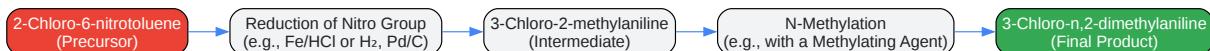
While end-users will procure **3-Chloro-n,2-dimethylaniline**, understanding its synthesis provides insight into potential impurities and the compound's stability. A plausible and common industrial route for related anilines involves the reduction of a corresponding nitroaromatic precursor. The N-methylation step can occur either before or after the reduction.

A representative synthetic pathway could involve:

- Nitration: Starting with a suitable chlorotoluene derivative, a nitro group is introduced onto the aromatic ring.
- Reduction: The nitro group is then reduced to an amine. A common method for this is catalytic hydrogenation or using reducing agents like iron in acidic media.[11]
- N-Methylation: The resulting primary or secondary amine is methylated using a suitable methylating agent to yield the final product.

This multi-step process underscores the importance of the rigorous purification and quality control described in the previous section to remove any unreacted starting materials or reaction

byproducts.



[Click to download full resolution via product page](#)

Plausible high-level synthetic pathway.

Safety, Handling, and Storage Protocols

Substituted anilines as a class require careful handling due to their potential toxicity. While a specific Safety Data Sheet (SDS) for **3-Chloro-n,2-dimethylaniline** should always be consulted, data from closely related analogs can inform best practices.[12][13]

Hazard Summary & Personal Protective Equipment (PPE)

Hazard Category	Description	Recommended PPE
Acute Toxicity	Harmful if swallowed, inhaled, or in contact with skin.[12][14]	Nitrile gloves, lab coat, approved respirator (if ventilation is inadequate).
Skin Irritation	Causes skin irritation.[15][13]	Chemical-resistant gloves, lab coat.
Eye Damage	Causes serious eye irritation or damage.[15][13]	Chemical safety goggles and/or face shield.
Respiratory Irritation	May cause respiratory tract irritation.[15][13]	Use only in a well-ventilated area or chemical fume hood.

Handling and Storage Procedures

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to minimize inhalation exposure. Ensure an eyewash station and safety shower are readily accessible.[16]

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. After handling, wash hands and any exposed skin thoroughly.[12][16]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents and acids.[13] Some anilines are light-sensitive and may darken over time; storage in an amber bottle under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.

Conclusion

Thermo Scientific **3-Chloro-n,2-dimethylaniline** is a specialized chemical intermediate with significant potential for researchers in drug discovery and synthetic chemistry. Its unique trifecta of reactive sites—the secondary amine, the chloro group, and the sterically influencing methyl groups—provides a robust platform for building molecular complexity and diversity. By adhering to stringent quality control standards, employing appropriate analytical methods for verification, and observing rigorous safety protocols, scientists can effectively and safely leverage this compound to advance their research objectives and accelerate the development of novel chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
2. Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
3. Thermo Scientific | Thermo Fisher Scientific - SG [thermofisher.com]
4. 3-Chloro-n,2-dimethylaniline | C8H10ClN | CID 14616899 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. appchemical.com [appchemical.com]
6. Chemicals [chemicals.thermofisher.cn]
7. nbino.com [nbino.com]

- 8. 3-Chloro-N,N-dimethylaniline, 95% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. A18221.30 [thermofisher.com]
- 10. epa.gov [epa.gov]
- 11. prepchem.com [prepchem.com]
- 12. cdn.chemservice.com [cdn.chemservice.com]
- 13. 3-Chloro-2,6-dimethylaniline, 99% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 14. carlroth.com [carlroth.com]
- 15. assets.thermofisher.cn [assets.thermofisher.cn]
- 16. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Thermo Scientific 3-Chloro-n,2-dimethylaniline product information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602208#thermo-scientific-3-chloro-n-2-dimethylaniline-product-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com